

3-Methylpiperidine: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylpiperidine

Cat. No.: B147322

[Get Quote](#)

CAS Number: 626-56-2

This technical guide provides an in-depth overview of **3-Methylpiperidine**, a heterocyclic organic compound with significant applications in pharmaceutical and chemical synthesis. It is intended for researchers, scientists, and professionals involved in drug development and organic chemistry.

Chemical and Physical Properties

3-Methylpiperidine, also known as 3-pipecoline, is a colorless to pale yellow liquid at room temperature with a characteristic amine-like, fishy, or ammoniacal odor.^[1] It is a cyclic amine and a derivative of piperidine with a methyl group at the 3-position.^[1] Its chemical structure consists of a six-membered nitrogen-containing saturated ring.^[1]

Table 1: Physical and Chemical Properties of **3-Methylpiperidine**

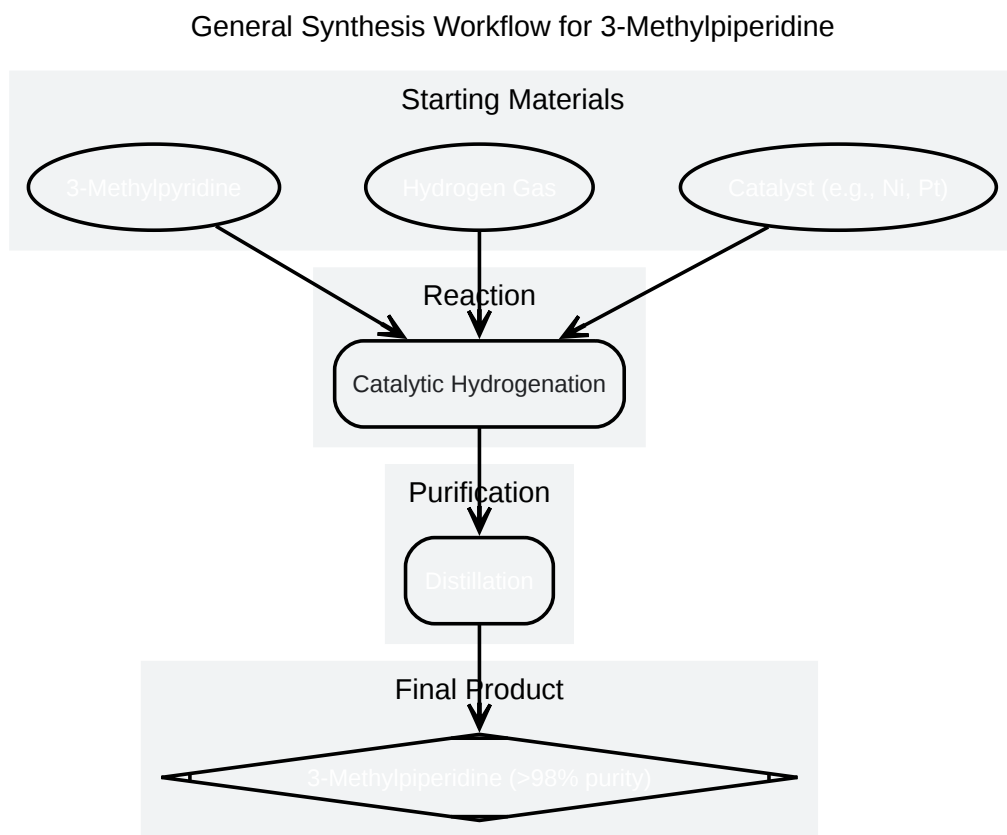
Property	Value	Source
CAS Number	626-56-2	[1]
Molecular Formula	C6H13N	[1][2][3]
Molecular Weight	99.17 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Amine-like, fishy, ammoniacal	[1]
Boiling Point	123 - 126 °C at 763 mmHg	[5][6]
Melting Point	-24 °C	[5]
Density	0.845 g/mL at 25 °C	[6]
Refractive Index	n _{20/D} 1.447	[6]
Solubility	Miscible with water and common organic solvents	[1][3][5][7]
Flash Point	8 °C (46.4 °F) - closed cup	[5]
pKa	11.07 (+1) at 25°C	[1]
Vapor Pressure	12.1 mmHg at 25°C	
Vapor Density	3.42 (air=1)	[8]

Synthesis and Manufacturing

The industrial production of **3-Methylpiperidine** can be achieved through various synthetic routes. One common method involves the catalytic hydrogenation of 3-methylpyridine (3-picoline). This reaction is typically carried out at elevated temperatures (50-100 °C) and hydrogen pressures (3-5 MPa) using catalysts such as nickel or platinum.[9]

Another documented synthesis route involves the catalytic cyclization of 2-methyl-1,5-diaminopentane in the gaseous phase over metal oxide catalysts at temperatures between 300-400 °C.[10]

A general laboratory-scale synthesis workflow is depicted below:



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **3-Methylpiperidine**.

Applications in Drug Development and Organic Synthesis

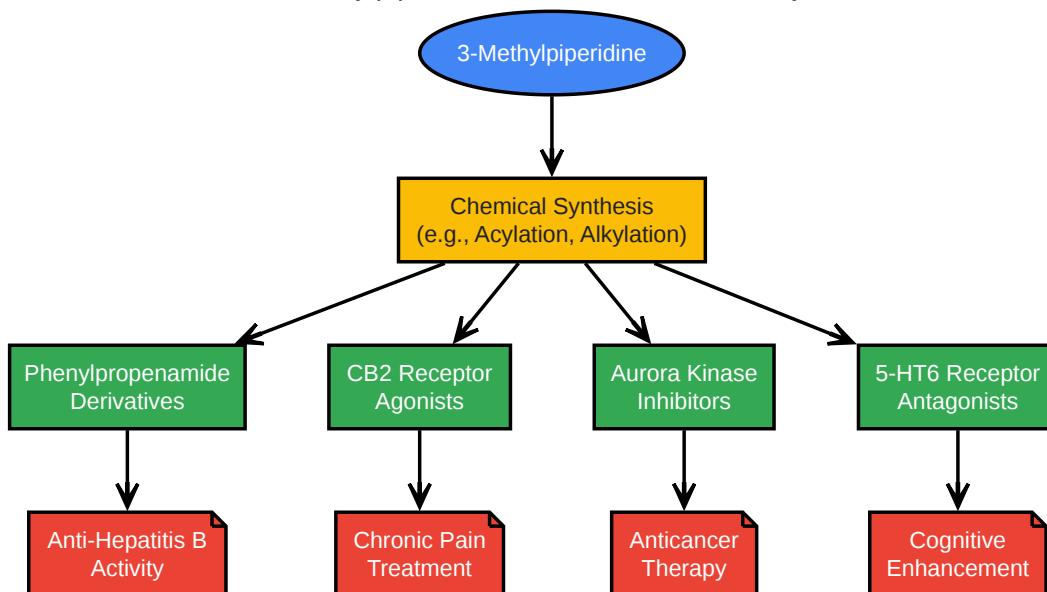
3-Methylpiperidine serves as a crucial building block and intermediate in the synthesis of a wide range of pharmaceutical compounds and other specialty chemicals.^{[1][3][11]} Its nucleophilic nature, owing to the secondary amine group, allows it to participate in various chemical transformations such as alkylation and acylation reactions.^{[1][11]}

Key applications include its use as a reactant for the synthesis of:

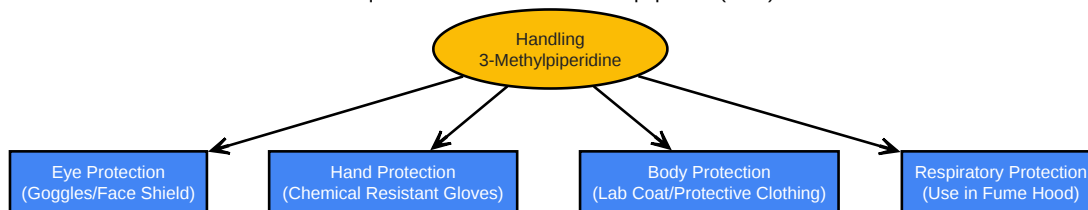
- Phenylpropenamide derivatives with anti-hepatitis B virus activity.[\[3\]](#)[\[7\]](#)
- CB2 receptor agonists for the treatment of chronic pain.[\[3\]](#)[\[7\]](#)
- Aurora kinase inhibitors.[\[3\]](#)[\[7\]](#)
- Spiroimidazolidinone NPC1L1 inhibitors.[\[3\]](#)[\[7\]](#)
- 1,3,5-Oxadiazinones.[\[3\]](#)[\[7\]](#)
- Selective serotonin 5-HT6 receptor antagonists.[\[3\]](#)[\[7\]](#)

The following diagram illustrates the role of **3-Methylpiperidine** as a precursor in the synthesis of various bioactive molecules.

Role of 3-Methylpiperidine in Bioactive Molecule Synthesis



Required Personal Protective Equipment (PPE)

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. 3-Methylpiperidine, 97% 25 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.fi]
- 4. (R)-3-Methylpiperidine | C₆H₁₃N | CID 6427444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.fi [fishersci.fi]
- 6. 3-Methylpiperidine 99 626-56-2 [sigmaaldrich.com]
- 7. 3-Methylpiperidine, 97% | Fisher Scientific [fishersci.ca]
- 8. jubilantingrevia.com [jubilantingrevia.com]
- 9. 3 methylpiperidine [3_methylpiperidine.sincerechemicals.com]
- 10. US5714610A - Process for the preparation of 3-methylpiperidine and 3-methylpyridine by catalytic cyclization of 2-methyl-1, 5-diaminopentane - Google Patents [patents.google.com]
- 11. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [3-Methylpiperidine: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147322#3-methylpiperidine-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com